

Catalytic Activity Comparison for DBT Hydrodesulfurization

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Compound Focus: 2,3-Dibenzyltoluene

CAS No.: 53585-53-8

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The table below summarizes the quantitative performance data for bulk NiMoW and supported NiMo catalysts in HDS of DBT, based on experimental studies [1].

Catalyst Type	Metal Composition	Support	Reaction Temperature (°C)	Rate Constant (Relative Performance)
Bulk Bimetallic/Trimetallic	NiMoW	None (Bulk)	240	2.0 (Twice that of supported NiMo) [1]
Supported Bimetallic	NiMo	Al ₂ O ₃	240	1.0 (Reference)
Bulk Bimetallic/Trimetallic	NiMoW	None (Bulk)	250	Higher activity [1]
Bulk Bimetallic/Trimetallic	NiMoW	None (Bulk)	260	Higher activity [1]

Experimental Data and Characterization

The superior performance of the bulk NiMoW catalyst is linked to its distinct physicochemical properties, as determined through standardized experimental protocols.

- **Catalyst Preparation:** The bulk NiMoW catalyst was prepared as a granular material, while the reference catalyst was a supported NiMo formulation on Al₂O₃ [1].
- **Physicochemical Characterization:** Researchers used multiple analytical techniques to understand the catalysts' structures [1].
 - **Textural Properties:** Analysis via nitrogen adsorption-desorption showed the supported NiMo/Al₂O₃ catalyst had a higher specific surface area and pore volume.
 - **Acidity:** Temperature-programmed desorption of ammonia (TPD-NH₃) revealed the supported catalyst had higher acidity.
 - **Active Phase Composition:** X-ray photoelectron spectroscopy (XPS) indicated that in both catalysts, molybdenum (Mo) was present in the active Mo⁴⁺ state. A key finding was that the bulk NiMoW catalyst contained a **larger amount of nickel incorporated into the active NiMo(W)S phase**, which is crucial for HDS activity [1].
- **Catalytic Activity Testing:** Experiments were conducted to estimate and compare the rate constant of DBT hydrodesulfurization. Testing across temperatures of 240°C, 250°C, and 260°C confirmed the bulk NiMoW catalyst's higher activity [1].

Workflow for Catalyst Performance Comparison

The diagram below illustrates the logical workflow for a systematic comparison of catalyst performance, from preparation to data-driven conclusions.

Catalyst Performance Evaluation Workflow

Conclusion and Research Implications

The experimental data leads to a clear conclusion: the **bulk NiMoW catalyst demonstrated higher catalytic activity** for DBT hydrodesulfurization compared to the supported NiMo/Al₂O₃ catalyst, being twice as active at 240°C [1]. This enhanced performance is attributed to its superior **active phase composition**, specifically a larger amount of nickel in the active NiMo(W)S phase, despite having lower surface area and acidity [1].

This comparison highlights that the **nature of the active phase can be more critical than textural properties** like surface area for HDS performance. For researchers, this suggests promising directions in

developing unsupported or bulk-type catalysts with optimized metal compositions for more efficient deep hydrodesulfurization processes.

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References

1. of the HDS Comparison reaction using... | Chimica Techno Acta DBT [chimatechnoacta.ru]

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